Technical Whitepaper: 1-Chloro-1-fluoropropane (HCFC-271fb)

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Compound of Interest

Compound Name:	*1-Chloro-1-fluoropropane*
CAS No.:	*134190-54-8*
Cat. No.:	*B145166*

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Executive Summary & Chemical Identity

1-Chloro-1-fluoropropane (

) is a hydrochlorofluorocarbon (HCFC) characterized by a geminal chlorofluoro-motif on the terminal carbon of a propyl chain. While historically evaluated as a working fluid (refrigerant), its primary utility in modern research lies as a synthetic intermediate for fluorinated olefins (HFOs) and as a probe for studying gem-halide reactivity in metabolic pathways.[1]

For drug development professionals, this compound represents both a building block for introducing fluorine into aliphatic chains and a process impurity that requires rigorous quantification protocols due to the distinct biological activity of gem-halocarbons.[1]

Physicochemical Profile

The following data aggregates experimental values from NIST and industrial thermodynamic databases.

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Property	Value	Unit	Condition
CAS Registry	430-55-7	-	-
Molecular Weight	96.53	g/mol	-
Boiling Point	48.0	°C	760 mmHg
Density	~1.02	g/mL	25°C (Est.)[2][3][4]
LogP	2.2	-	Octanol/Water
Vapor Pressure	High	-	Volatile at STP
Appearance	Colorless Liquid	-	STP

Synthetic Pathways & Production Logic

The synthesis of **1-chloro-1-fluoropropane** requires precise control to avoid over-fluorination (forming 1,1-difluoropropane) or elimination (forming propenes).

Primary Synthesis: Halogen Exchange (Swarts Reaction)

The most robust laboratory-scale synthesis involves the partial fluorination of 1,1-dichloropropane. This pathway is preferred over direct chlorination of fluoropropane due to regioselectivity issues with radical chlorination.[1]

Reaction Logic: The starting material, 1,1-dichloropropane, possesses a gem-dichloro moiety.[1] The introduction of HF in the presence of a Lewis Acid catalyst (typically Antimony Pentachloride,

) facilitates the substitution of one chlorine atom with fluorine.[1]

- Precursor: 1,1-Dichloropropane[1]
- Reagent: Anhydrous Hydrogen Fluoride (aHF)[1]
- Catalyst:

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or

(Lewis Acid)[1]

- Mechanism:

-like mechanism where the Lewis acid abstracts a chloride, creating a carbocation stabilized by the adjacent alkyl group, which is then quenched by fluoride.[1]

Visualization of Synthetic Workflow

The following diagram illustrates the synthesis and potential downstream elimination reactions relevant to HFO production.

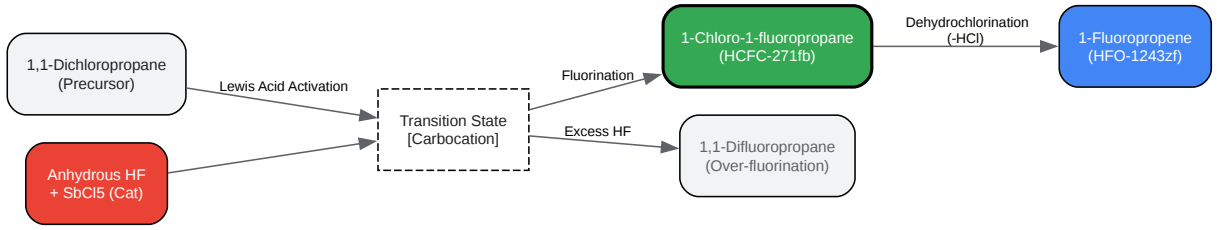

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Figure 1: Synthetic pathway from 1,1-dichloropropane via Halogen Exchange, showing critical downstream conversion to HFO-1243zf.

Applications in Drug Development & Organic Synthesis

While not a pharmaceutical active ingredient (API) itself, **1-chloro-1-fluoropropane** serves two critical roles in the pharmaceutical lifecycle:

Fluorinated Motif Installation

The

group is a "masked" aldehyde or a precursor to vinyl fluorides.[1]

- Vinyl Fluoride Synthesis: Elimination of HCl from **1-chloro-1-fluoropropane** yields 1-fluoropropene. Vinyl fluorides are bioisosteres of amide bonds in peptide mimetics, offering similar steric bulk but altered electronic properties.[1]

- Reagent Utility: In the presence of strong nucleophiles, the chlorine atom can be displaced selectively over the fluorine (due to the stronger C-F bond), allowing the attachment of the fluoropropyl group to heteroatoms (N, O, S) in drug scaffolds.[1]

Impurity Management in Process Chemistry

In the synthesis of fluorinated APIs where propyl chains are involved, HCFC-271fb may appear as a side-product.[1]

- Safety Concern: Gem-halides can be metabolically activated to acyl halides (see Section 4).[1]

- Regulatory Requirement: ICH Q3C (R8) guidelines require the identification and quantification of halogenated solvent residues.[1]

Analytical Protocol: Determination of Purity & Residues

Objective: Quantify **1-Chloro-1-fluoropropane** in reaction mixtures or as a solvent residue.
Method: Headspace Gas Chromatography with Mass Spectrometry (HS-GC-MS).[1]

Causality of Method Choice

- Why Headspace? The boiling point (48°C) is relatively low.[1] Direct liquid injection may result in loss of analyte in the solvent delay or co-elution with highly volatile solvents.[1] Headspace extraction leverages its high vapor pressure for clean separation from non-volatile matrices (like API powders).[1]

- Why MS? Electron Impact (EI) ionization provides a distinct fragmentation pattern for gem-chlorofluorocarbons, distinguishing it from its isomer 1-chloro-3-fluoropropane.

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Step-by-Step Protocol

- Sample Preparation:
  - Dissolve 100 mg of drug substance/reaction mix in 5 mL of high-boiling solvent (e.g., Dimethylacetamide - DMAc) in a 20 mL crimp-top headspace vial.
  - Internal Standard: Add

    of deuterated chlorobenzene (

).
- Headspace Parameters:
  - Incubation Temp: 80°C (Ensures full volatilization without degradation).[1]
  - Incubation Time: 20 minutes.
  - Syringe Temp: 90°C.
- GC Conditions:
  - Column: DB-624 or equivalent (specifically designed for volatile halocarbons).[1]
  - Carrier Gas: Helium at 1.2 mL/min (constant flow).[1]
  - Oven Program:
    - Hold 35°C for 5 min (Traps volatiles).
    - Ramp 10°C/min to 150°C.
    - Hold 2 min.
- MS Detection (SIM Mode):
  - Target Ion: m/z 61 (

    fragment) and m/z 96 (Molecular ion).[1]

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- Note: The loss of Cl (M-35) is a dominant pathway.[1]

Environmental & Safety Profile (Metabolic Logic)

Understanding the metabolism of **1-chloro-1-fluoropropane** is vital for safety assessments.

Metabolic Activation Pathway

Unlike simple alkanes, gem-halohydrins undergo oxidative dehalogenation via Cytochrome P450 (specifically CYP2E1).[1]

Mechanism:

- Hydroxylation: CYP450 inserts oxygen at the gem-carbon.[1]
- Elimination: Spontaneous loss of HCl and HF.[1]
- Product: Formation of Propionyl Halides (highly reactive electrophiles) or Propionic Acid.[1]

Toxicity Implications

The intermediate acyl halides can bind to cellular proteins (haptenization), potentially causing immune-mediated hepatotoxicity.[1] This mechanism is analogous to the toxicity of halothane or HCFC-123.[1]

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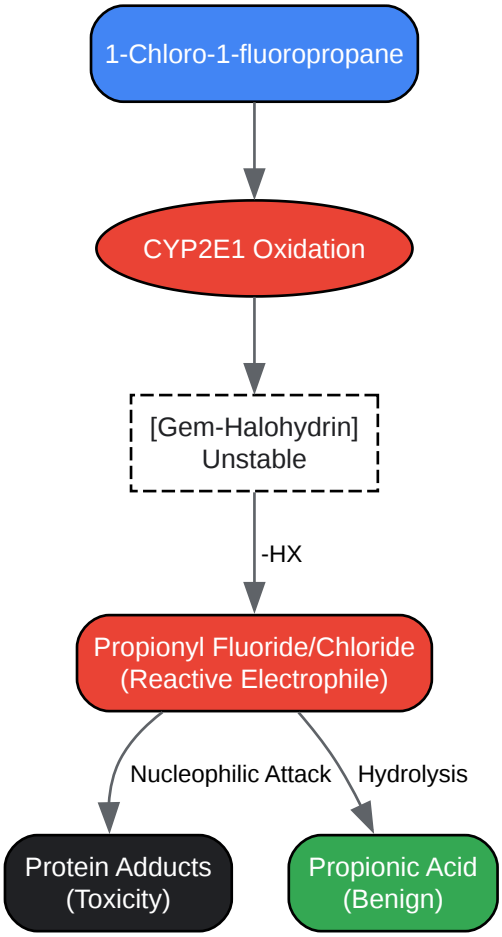

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Figure 2: Metabolic activation pathway highlighting the risk of acyl halide formation.

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